Technical Guide: Demecolcine-d6 Solubility, Stability, and Analytical Handling

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Compound of Interest

Compound Name:	*Demecolcine-d6*
CAS No.:	*1217602-04-4*
Cat. No.:	*B602612*

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Executive Summary & Compound Profile

Demecolcine-d6 (also known as Colcemid-d6 or N-Deacetyl-N-methylcolchicine-d6) is a stable isotope-labeled analog of Demecolcine.[1] It is primarily utilized as an Internal Standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the quantification of colchicine derivatives and alkaloids.

As a deuterated isotopologue, **Demecolcine-d6** retains the physicochemical solubility and chemical reactivity profile of its non-labeled parent, Demecolcine, but exhibits a distinct mass shift (+6 Da) that allows for precise mass spectrometric differentiation.

Physicochemical Profile

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Property	Data
Chemical Name	Demecolcine-d6
Synonyms	Colcemid-d6; Deacetylmethylcolchicine-d6
CAS Number	1217602-04-4
Molecular Formula	$C_{21}H_{19}D_6NO_5$
Molecular Weight	~377.46 g/mol (Parent: 371.43 g/mol)
Appearance	Faintly yellow crystalline powder
Purity (Isotopic)	Typically ≥ 99% deuterated forms
Chemical Purity	≥ 98%

Solubility Data & Reconstitution Protocols

Core Directive: **Demecolcine-d6** is hydrophobic and sparingly soluble in pure water. Direct reconstitution in aqueous buffers (PBS, water) is not recommended as it leads to precipitation and inconsistent concentration.

Solvent Compatibility Table

Solvent	Solubility Limit (approx.)	Recommendation
DMSO	25 mg/mL	Primary Choice for Stock Solutions.[2]
Ethanol	30 mg/mL	Good alternative; evaporates faster than DMSO.
DMF	25 mg/mL	Suitable, but less common due to toxicity/handling.
PBS (pH 7.2)	~5 mg/mL*	Only after predissolution in organic solvent.[2]
Water	< 1 mg/mL	Avoid for stock preparation.

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Protocol: Preparation of Master Stock Solution (1 mg/mL)

This protocol ensures long-term stability and minimizes weighing errors.

- Equilibration: Allow the **Demecolcine-d6** vial to warm to room temperature (20–25°C) before opening to prevent condensation, which degrades the solid.
- Solvent Selection: Use anhydrous DMSO (Dimethyl sulfoxide) or LC-MS grade Methanol. DMSO is preferred for freezing stability.
- Dissolution:
  - Add the calculated volume of solvent to the vial to achieve 1 mg/mL.
  - Example: For 1 mg of substance, add 1.0 mL of DMSO.
  - Vortex gently for 30–60 seconds until the solution is completely clear and yellow.
- Inspection: Verify no particulate matter remains. Sonicate for 5 minutes if necessary, but avoid heating >30°C.

Protocol: Working Standard Preparation (LC-MS/MS)

For daily use in analytical runs.

- Dilution Solvent: Use 50:50 Methanol:Water (v/v) or Acetonitrile:Water. Avoid 100% aqueous diluents to prevent "crash out" of the hydrophobic compound.
- Concentration: Prepare a working IS solution at 100 ng/mL – 500 ng/mL (depending on instrument sensitivity).
- Storage: Do not store working dilutions for >24 hours. Prepare fresh daily.

Stability, Storage, and Degradation

Demecolcine-d6 shares the critical light sensitivity of the colchicine class. Exposure to UV or visible light induces rapid photo-isomerization, altering the structure and potentially the

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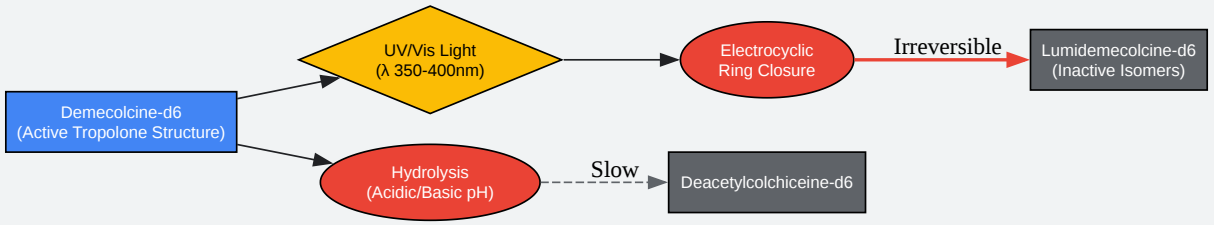
retention time/fragmentation pattern in LC-MS.

Storage Conditions

State	Temperature	Container	Shelf Life
Solid Powder	-20°C	Amber glass, desiccated	≥ 4 Years
DMSO Stock	-20°C to -80°C	Amber glass/polypropylene	6–12 Months
Aqueous Working Sol.	4°C	Amber autosampler vial	< 24 Hours

Degradation Pathway: Photo-Isomerization

Upon exposure to light, the seven-membered tropolone ring of Demecolcine undergoes electrocyclic ring closure, forming Lumidemecolcine isomers (beta- and gamma-lumicolchicine analogs). This is an irreversible degradation.



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Figure 1: Primary degradation pathways. Photo-isomerization is the dominant risk factor during handling.

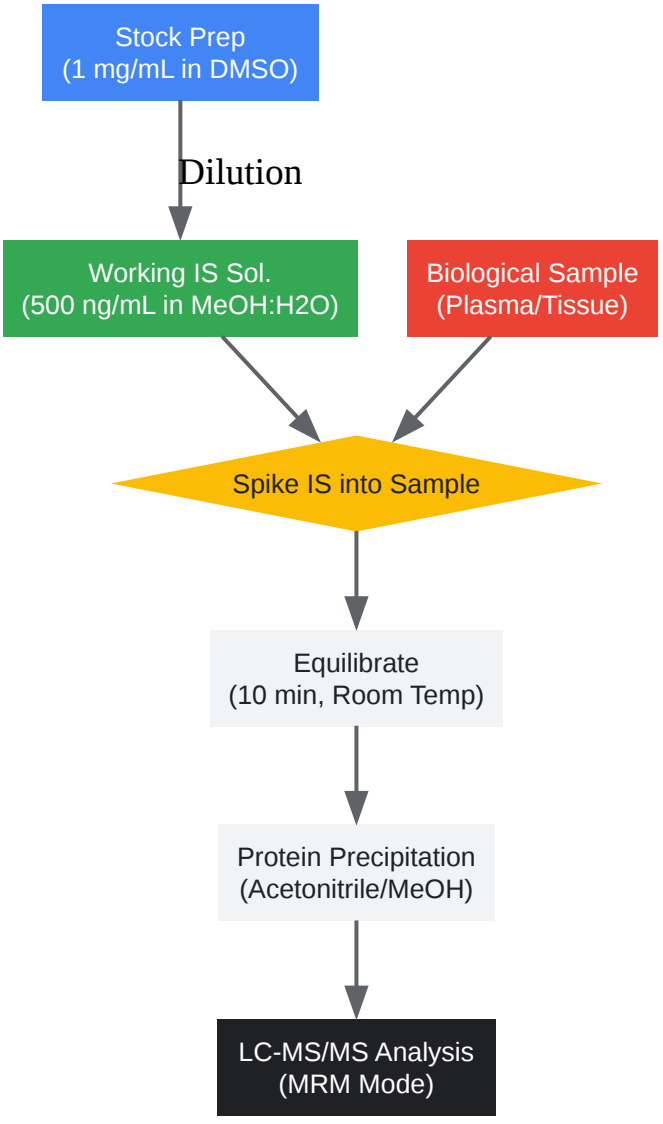
Analytical Workflow (LC-MS/MS)

To ensure data integrity, the Internal Standard (IS) must be introduced early in the sample preparation process to account for matrix effects and extraction efficiency.

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Recommended Workflow

- Spiking: Add **Demecolcine-d6** working solution to plasma/tissue homogenate before protein precipitation.
- Equilibration: Vortex and let stand for 5–10 minutes to allow IS to equilibrate with the biological matrix.
- Extraction: Proceed with Liquid-Liquid Extraction (LLE) or Protein Precipitation (PPT).



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Figure 2: Optimal LC-MS/MS sample preparation workflow ensuring IS equilibration.

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Mass Spectrometry Transitions

When setting up the MRM (Multiple Reaction Monitoring) method:

- Parent Ion: $[M+H]^+$ = ~378.2 m/z (Check specific CoA for exact mass based on isotopic distribution).
- Daughter Ions: Common fragments include loss of the acetamido group. Optimize collision energy (CE) using the working standard.
- Retention Time: Should match unlabeled Demecolcine exactly.

References

- Cayman Chemical.Colcemid (Demecolcine) Product Information & Solubility Data. Item No. 15364. Link
- Toronto Research Chemicals (TRC).**Demecolcine-d6** Product Overview and Physicochemical Properties. Link
- Santa Cruz Biotechnology.**Demecolcine-d6** (CAS 1217602-04-4) Data Sheet. Link
- National Institutes of Health (NIH) / PubChem.Demecolcine Compound Summary (Parent Compound Data). Link
- Sigma-Aldrich.Demecolcine (D6279) Product Information Sheet: Cell Cycle Synchronization. Link

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Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]

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